

5-Acetoxy-7-hydroxyflavone: A Technical Overview of its Properties and Biological Significance

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Compound of Interest

Compound Name: 5-Acetoxy-7-hydroxyflavone

Cat. No.: B180081

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This technical guide provides a comprehensive overview of **5-Acetoxy-7-hydroxyflavone**, a notable member of the flavonoid family. This document consolidates key chemical data, explores its biological activities with a focus on anticancer properties, and presents relevant experimental methodologies and signaling pathways based on current scientific literature.

Core Chemical and Physical Data

5-Acetoxy-7-hydroxyflavone and its isomer, 5-hydroxy-7-acetoxyflavone, are structurally related compounds with distinct CAS numbers but identical molecular weights. The precise positioning of the acetyl group influences their chemical and biological characteristics.

Property	5-Acetoxy-7-hydroxyflavone	5-hydroxy-7-acetoxyflavone
CAS Number	132351-58-7[1]	6674-40-4[2]
Molecular Formula	C ₁₇ H ₁₂ O ₅ [1]	C ₁₇ H ₁₂ O ₅
Molecular Weight	296.27 g/mol [1]	296.27 g/mol
Synonyms	(7-hydroxy-4-oxo-2-phenylchromen-5-yl) acetate	(5-hydroxy-4-oxo-2-phenylchromen-7-yl) acetate

Biological Activity and Therapeutic Potential

While direct studies on **5-Acetoxy-7-hydroxyflavone** are limited, extensive research on structurally similar flavones, such as 5,7-dihydroxyflavone (chrysin) and 5-hydroxy-7-methoxyflavone, provides significant insights into its potential biological activities, particularly its anticancer effects. The current understanding suggests that like its parent compounds, **5-Acetoxy-7-hydroxyflavone** likely exerts its effects through the induction of apoptosis, modulation of key signaling pathways, and generation of reactive oxygen species (ROS) in cancer cells.

Anticancer Activity

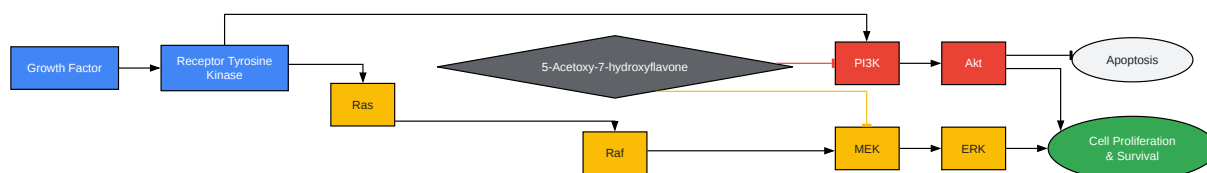
Flavonoids, as a class, are recognized for their potential to inhibit cancer cell proliferation and induce programmed cell death. Research on related compounds suggests that **5-Acetoxy-7-hydroxyflavone** may share these properties. For instance, 5,7-dihydroxyflavone has been demonstrated to sensitize cancer cells to TRAIL-mediated apoptosis and inhibit tumor growth. [3] Similarly, 5-hydroxy-7-methoxyflavone has been shown to trigger mitochondrial-associated cell death in human colon carcinoma cells. [4][5] These effects are often mediated by the regulation of apoptosis-related proteins and the activation of specific signaling cascades.

Elucidating the Mechanism of Action: Key Signaling Pathways

The anticancer effects of flavones are intricately linked to their ability to modulate various intracellular signaling pathways that govern cell survival, proliferation, and apoptosis. Based on studies of related flavones, the following pathways are likely targets for **5-Acetoxy-7-hydroxyflavone**.

The PI3K/Akt and MAPK Signaling Pathways

The PI3K/Akt and MAPK signaling pathways are crucial for cell survival and proliferation, and their dysregulation is a hallmark of many cancers. Flavonoids have been shown to inhibit these pathways, leading to decreased cancer cell viability. For example, 5,6,7,3',4',5'-Hexamethoxyflavone, a related polymethoxyflavone, inhibits the growth of triple-negative breast cancer cells by suppressing both the MAPK and Akt signaling pathways. [6] It is plausible that **5-Acetoxy-7-hydroxyflavone** exerts its anticancer effects through similar mechanisms.

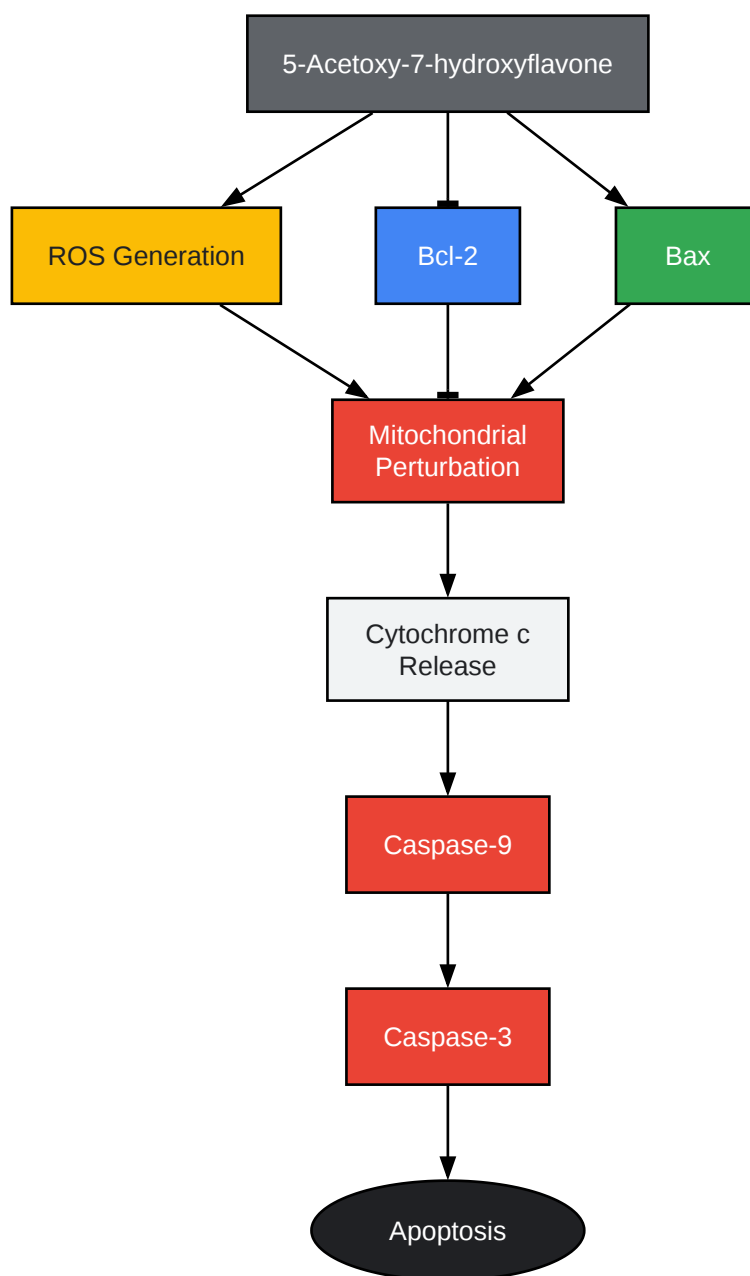


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Caption: Proposed inhibition of PI3K/Akt and MAPK pathways by **5-Acetoxy-7-hydroxyflavone**.

Mitochondrial-Mediated Apoptosis Pathway

A common mechanism of anticancer compounds is the induction of apoptosis through the mitochondrial pathway. This involves the disruption of the mitochondrial membrane potential, leading to the release of cytochrome c and the activation of a cascade of caspases. 5-Hydroxy-7-methoxyflavone has been shown to induce apoptosis in HCT-116 colon cancer cells via this pathway, which is initiated by the generation of reactive oxygen species (ROS).^{[4][5]}



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Caption: Mitochondrial-mediated apoptosis induced by **5-Acetoxy-7-hydroxyflavone**.

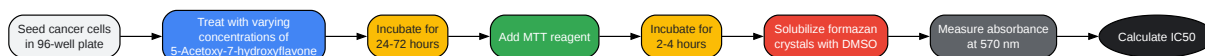
Experimental Protocols for Biological Evaluation

To assess the biological activity of **5-Acetoxy-7-hydroxyflavone**, a series of in vitro assays are typically employed. The following provides a general framework for key experimental protocols.

Cell Viability and Cytotoxicity Assessment (MTT Assay)

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay for assessing cell metabolic activity and is widely used to measure cytotoxicity.

Experimental Workflow:



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Caption: Workflow for determining cytotoxicity using the MTT assay.

Apoptosis Detection (Annexin V/Propidium Iodide Staining)

The Annexin V assay is a standard method for detecting apoptosis by identifying the translocation of phosphatidylserine to the outer leaflet of the plasma membrane. Propidium iodide (PI) is used to differentiate between apoptotic and necrotic cells.

Experimental Protocol:

- Cell Treatment: Culture cancer cells and treat with **5-Acetoxy-7-hydroxyflavone** at its predetermined IC50 concentration for a specified duration (e.g., 24 or 48 hours).
- Cell Harvesting: Collect both adherent and floating cells, wash with cold PBS, and resuspend in Annexin V binding buffer.[7]
- Staining: Add FITC-conjugated Annexin V and propidium iodide to the cell suspension.[7]
- Incubation: Incubate the cells in the dark at room temperature for 15 minutes.[8]
- Flow Cytometry Analysis: Analyze the stained cells using a flow cytometer to quantify the percentage of live, early apoptotic, late apoptotic, and necrotic cells.[7]

Conclusion

5-Acetoxy-7-hydroxyflavone is a promising flavonoid with potential applications in cancer research and drug development. While further studies are needed to fully elucidate its specific mechanisms of action, the existing body of knowledge on related flavones provides a strong foundation for future investigations. The experimental protocols and signaling pathways outlined in this guide offer a framework for researchers to explore the therapeutic potential of this compound.

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